

# An In-depth Technical Guide to 3,4-Dimethoxynitrobenzene (CAS 709-09-1)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,4-Dimethoxynitrobenzene

Cat. No.: B134838

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3,4-Dimethoxynitrobenzene**, also known as 4-Nitroveratrole, is an important organic compound with the CAS number 709-09-1. It serves as a key intermediate in various synthetic pathways, particularly in the pharmaceutical and dye industries. Its chemical structure, featuring a nitro group and two methoxy groups on a benzene ring, imparts unique reactivity, making it a versatile building block for more complex molecules. This guide provides a comprehensive overview of its properties, synthesis, and spectral characterization.

## Chemical and Physical Properties

**3,4-Dimethoxynitrobenzene** is a yellow crystalline solid at room temperature.<sup>[1]</sup> A summary of its key physical and chemical properties is presented in the tables below.

Table 1: General and Physical Properties

Property	Value	Reference(s)
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>4</sub>	[2]
Molecular Weight	183.16 g/mol	[2]
Appearance	Yellow crystalline solid	[1]
Melting Point	95-98 °C	[3]
Boiling Point	230 °C at 17 mmHg	[3]
Density	1.1888 g/cm <sup>3</sup> (estimate)	[3]
Refractive Index	1.5310 (estimate)	[3]
Storage Temperature	Room Temperature	[4]

Table 2: Chemical Identifiers

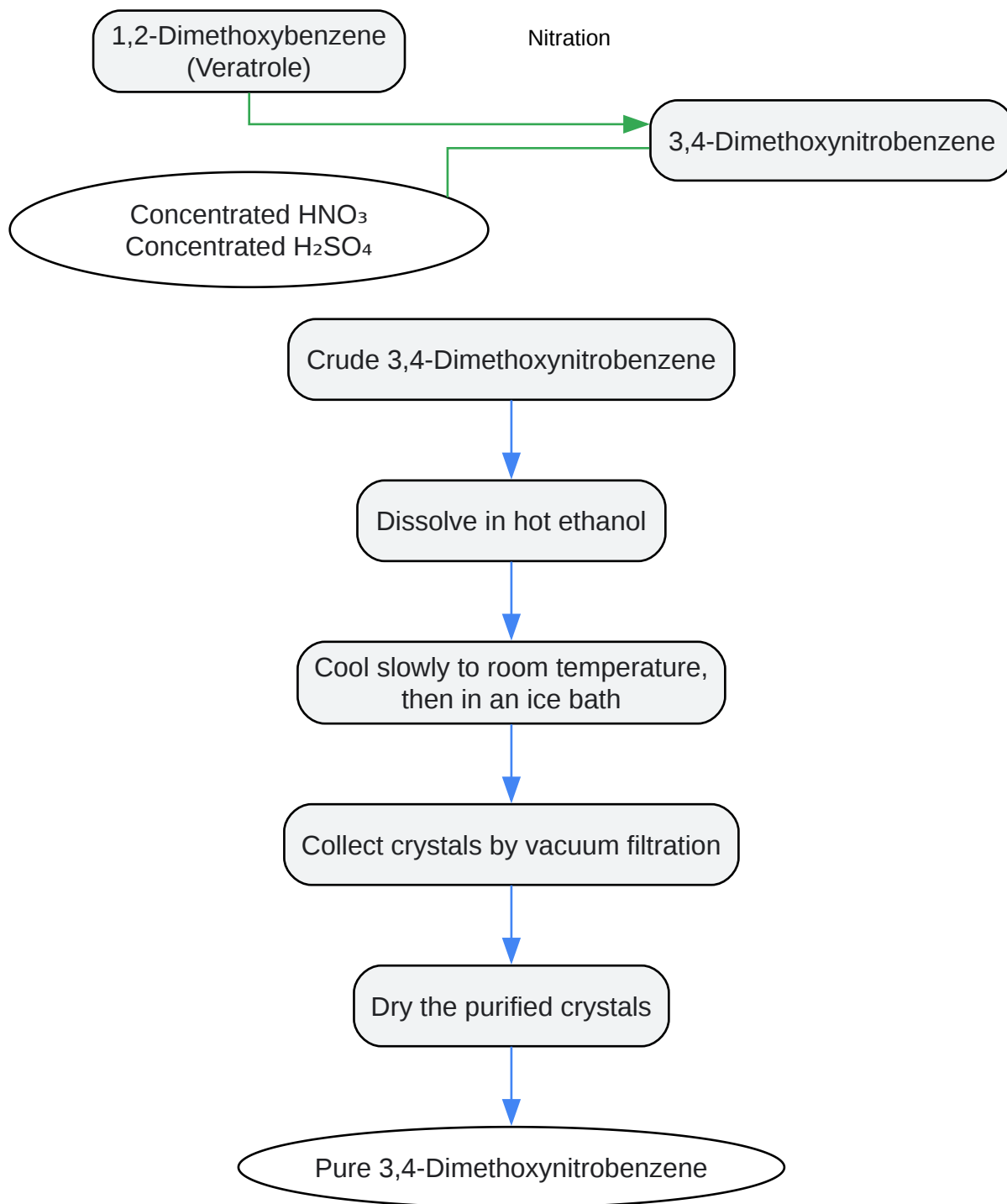
Identifier	Value	Reference(s)
IUPAC Name	1,2-dimethoxy-4-nitrobenzene	[4]
Synonyms	4-Nitroveratrole, 1-Nitro-3,4-dimethoxybenzene	[2][3]
InChI	InChI=1S/C <sub>8</sub> H <sub>9</sub> NO <sub>4</sub> /c1-12-7-4-3-6(9(10)11)5-8(7)13-2/h3-5H,1-2H3	[4]
InChIKey	YFWBUVZWCBFSQN-UHFFFAOYSA-N	[4]
SMILES	COC1=C(OC)C=C(C=C1)-- INVALID-LINK--[O-]	[5]

## Synthesis and Purification

The primary method for the synthesis of **3,4-Dimethoxynitrobenzene** is the electrophilic nitration of 1,2-dimethoxybenzene (veratrole).[6]

## Experimental Protocol: Synthesis

Reaction: Nitration of Veratrole



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1,2-Dimethoxy-4-nitrobenzene | C<sub>8</sub>H<sub>9</sub>NO<sub>4</sub> | CID 69728 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2,3,4-Dimethoxynitrobenzene - Safety Data Sheet [chemicalbook.com]
- 3,4-Dimethoxynitrobenzene Six Chongqing Chemdad Co. , Ltd [chemdad.com]
- 3,4-Dimethoxynitrobenzene | 709-09-1 [sigmaaldrich.com]
- 3,4-Dimethoxynitrobenzene(709-09-1) <sup>1</sup>H NMR spectrum [chemicalbook.com]
- Buy 3,4-Dimethoxynitrobenzene | 709-09-1 [smolecule.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3,4-Dimethoxynitrobenzene (CAS 709-09-1)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b134838#3-4-dimethoxynitrobenzene-cas-709-09-1-properties]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)